

Application Notes and Protocols for the Quantification of Flupentixol in Plasma

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Compound of Interest

Compound Name: *Flupentixol decanoate*

Cat. No.: *B1230112*

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These application notes provide detailed methodologies for the quantitative analysis of flupentixol in plasma, the active metabolite of **flupentixol decanoate**. Following administration, **flupentixol decanoate** is hydrolyzed to flupentixol, the pharmacologically active compound that is measured for therapeutic drug monitoring and pharmacokinetic studies. The following sections detail various analytical techniques, including Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV), and Gas Chromatography (GC).

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS is a highly sensitive and specific method for the quantification of flupentixol in plasma.

Quantitative Data Summary

Parameter	LC-MS/MS Method 1[1][2]	LC-MS/MS Method 2[3]	LC-MS/MS Method 3[4]
Linearity Range	26.1 - 2090 pg/mL	0.039 - 2.5 ng/mL	Not Specified
Lower Limit of Quantitation (LLOQ)	26.1 pg/mL[1][2]	Not Specified	0.25 ng/mL[4]
Intra-day Precision (% RSD)	2.15 - 5.92%[1][2]	< 13.05%[3]	Not Specified
Inter-day Precision (% RSD)	2.15 - 5.92%[1][2]	< 13.05%[3]	Not Specified
Accuracy	97.6 - 103.0%[1][2]	Not Specified	Not Specified
Recovery	60.9 - 75.1%[1][2]	Not Specified	Not Specified
Internal Standard	Melitracen[1][2]	Loperamide[3]	Not Specified

Experimental Protocol: LC-MS/MS Method 1[1][2]

This protocol is based on the simultaneous quantitation of flupentixol and melitracen in human plasma.

a. Sample Preparation: Liquid-Liquid Extraction (LLE)

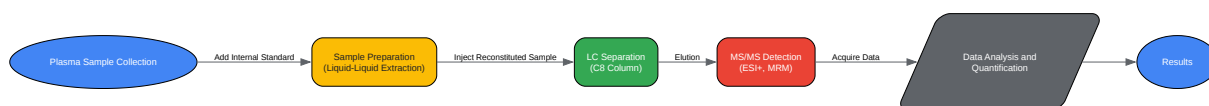
- Pipette 500 µL of human plasma into a clean microcentrifuge tube.
- Add the internal standard solution.
- Add 1 mL of diethyl ether.
- Vortex for 1 minute.
- Centrifuge at 10,000 rpm for 5 minutes.
- Transfer the organic layer to a new tube.
- Repeat the extraction with another 1 mL of diethyl ether.

- Combine the organic layers and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase.

b. Instrumentation and Conditions

- Chromatographic System: Liquid chromatograph coupled with a tandem mass spectrometer.
- Column: C8 column.
- Mobile Phase: Acetonitrile:Water:Formic Acid (36:64:1, v/v/v)[1][2].
- Flow Rate: Not specified.
- Injection Volume: Not specified.
- Mass Spectrometer: Triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- Ionization Mode: Positive ion mode.
- Detection: Multiple Reaction Monitoring (MRM).

Experimental Workflow Diagram



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Caption: Workflow for Flupentixol Quantification by LC-MS/MS.

High-Performance Liquid Chromatography with Ultraviolet Detection (HPLC-UV)

HPLC-UV offers a more accessible alternative to LC-MS/MS for the quantification of flupentixol.

Quantitative Data Summary

Parameter	HPLC-UV Method[5]
Linearity Range	Not Specified
Limit of Quantitation (LOQ)	0.5 ng/mL[5]
Precision (% RSD)	Not Specified
Accuracy	Not Specified
Recovery	Not Specified
Internal Standard	Not Specified

Experimental Protocol: HPLC-UV[5]

a. Sample Preparation: Liquid-Liquid Extraction (LLE)

- To 1 mL of serum, add the internal standard.
- Add 5 mL of a diethyl ether:n-heptane (50:50, v/v) mixture[5].
- Vortex for 30 seconds.
- Centrifuge at 3000 rpm for 10 minutes.
- Transfer the organic layer to a clean tube.
- Evaporate the solvent to dryness under a stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase.

b. Instrumentation and Conditions

- Chromatographic System: High-Performance Liquid Chromatograph with a UV detector.
- Column: Hypersil cyanopropyl silica column (250x4.6 mm, 5 µm particle size)[5].
- Mobile Phase: Acetonitrile:Methanol:0.1 M Ammonium Acetate:Triethylamine (920:110:30:0.05, v/v/v/v)[5].
- Flow Rate: Not specified.
- Injection Volume: Not specified.
- Detection Wavelength: 254 nm[5].

Sample Preparation Workflow Diagram``dot

```
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[fontname="Arial", fontsize=9];

// Node styles node [fillcolor="#F1F3F4", fontcolor="#202124"]; edge [color="#5F6368"];

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// Edges plasma -> add_is; add_is -> add_solvent; add_solvent -> vortex_centrifuge;
vortex_centrifuge -> transfer_supernatant; transfer_supernatant -> evaporate; evaporate ->
reconstitute; reconstitute -> inject; }``` Caption: Liquid-Liquid Extraction for HPLC-UV Analysis.
```

Gas Chromatography (GC)

Gas chromatography provides another robust method for flupentixol quantification.

Quantitative Data Summary

| Parameter | GC-NPD Method 1 [\[\[6\]](#) GC-NPD Method 2 [\[\[7\]](#) |---|---|---| | Minimal Quantifiable Concentration | 0.5 ng/mL [\[\[6\]](#) 0.5 ng/mL [\[\[7\]](#) | Day-to-day Coefficient of Variation (%CV) | 9.4% at 2 ng/mL [\[\[6\]](#) 11.2% at 1 ng/mL, 8.7% at 10 ng/mL [\[\[7\]](#) | Internal Standard | Not Specified [\[\[6\]](#) Perphenazine [\[\[7\]](#)

Experimental Protocol: GC-NPD Method 2

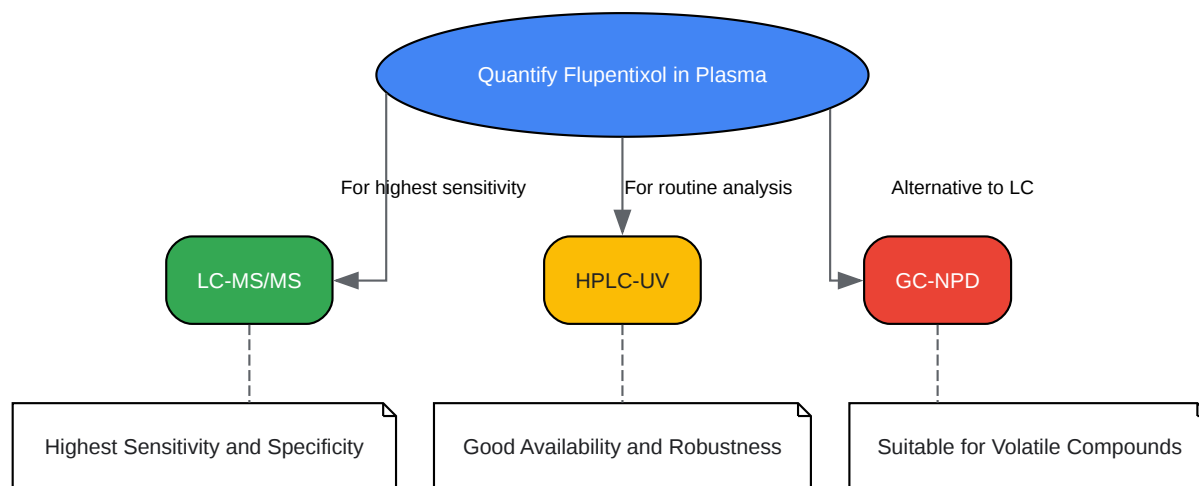
[\[7\]](#)a. Sample Preparation: Liquid-Liquid Extraction (LLE)

- To 2 mL of serum or plasma, add perphenazine as the internal standard and aqueous NaOH.
- Extract with n-hexane:isoamyl alcohol (98.5:1.5, v/v).
- Back-extract into 0.1 M HCl.
- Perform one washing step.
- Add aqueous NaOH and re-extract into 100 µL of the solvent mixture.
- Evaporate the extract to dryness.
- Reconstitute in 20 µL of the solvent and evaporate to approximately 10 µL.

b. Instrumentation and Conditions

- Gas Chromatograph: HP 5890 or equivalent with a nitrogen-phosphorus detector (NPD). [\[7\]](#)* Injection: Cool on-column injection of a 4 µL aliquot. [\[7\]](#)* Column: HP-1 capillary column (25 m x 0.32 mm I.D., 0.52 µm film thickness). [\[7\]](#)* Carrier Gas: Hydrogen at 3 mL/min. [\[7\]](#)

Logical Relationship of Analytical Methods



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Caption: Selection of Analytical Methods for Flupentixol.

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